

6-Chloro-1H-Purine-2-sulfonyl Fluoride: Synthesis, Characterization, and Application

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Compound of Interest

Compound Name: 6-Chloro-1H-Purine-2-sulfonyl fluoride

CAS No.: 2706-92-5

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Abstract

The unique combination of aqueous stability and context-specific reactivity has positioned sulfonyl fluorides (SFs) as a privileged class of electrophilic warheads in chemical biology and covalent drug discovery.[1][2] This guide provides a comprehensive technical overview of the synthesis and characterization of **6-Chloro-1H-Purine-2-sulfonyl fluoride**, a key building block that merges the biologically relevant purine scaffold with the versatile sulfonyl fluoride moiety. We present a robust, multi-step synthetic protocol beginning from the commercially available precursor, hypoxanthine. Each stage of the synthesis is detailed with mechanistic insights and practical considerations. Furthermore, a thorough characterization workflow is outlined, employing modern analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to ensure the structural integrity and purity of the final compound. This document serves as a foundational resource for researchers aiming to leverage this powerful chemical tool for the development of novel covalent probes and targeted therapeutics.

Introduction: The Strategic Value of 6-Chloro-1H-Purine-2-sulfonyl Fluoride

The purine ring system is a cornerstone of medicinal chemistry, forming the core of numerous endogenous signaling molecules and therapeutic agents. The 6-chloro-substituted purine, in particular, serves as a versatile intermediate for accessing a wide array of functionalized purine derivatives, including those with antitumor properties.^{[3][4]}

The strategic incorporation of a sulfonyl fluoride ($-\text{SO}_2\text{F}$) group at the 2-position of this scaffold introduces a highly valuable electrophilic "warhead." Unlike their more reactive sulfonyl chloride counterparts, sulfonyl fluorides exhibit a finely tuned balance of reactivity and stability.^{[1][5]}

They are remarkably stable in aqueous media, a critical attribute for biological applications, yet can covalently react with a range of nucleophilic amino acid residues—including serine, threonine, tyrosine, and lysine—often found within the binding sites of proteins.^{[6][7]} This reactivity profile makes **6-Chloro-1H-Purine-2-sulfonyl fluoride** an attractive molecule for:

- Covalent Enzyme Inhibition: Designing highly specific and potent inhibitors by targeting key nucleophilic residues.
- Activity-Based Protein Profiling (ABPP): Developing chemical probes to identify and characterize new therapeutic targets.
- Sulfur(VI) Fluoride Exchange (SuFEx) Click Chemistry: Utilizing the S-F bond for reliable and efficient molecular assembly.^[7]

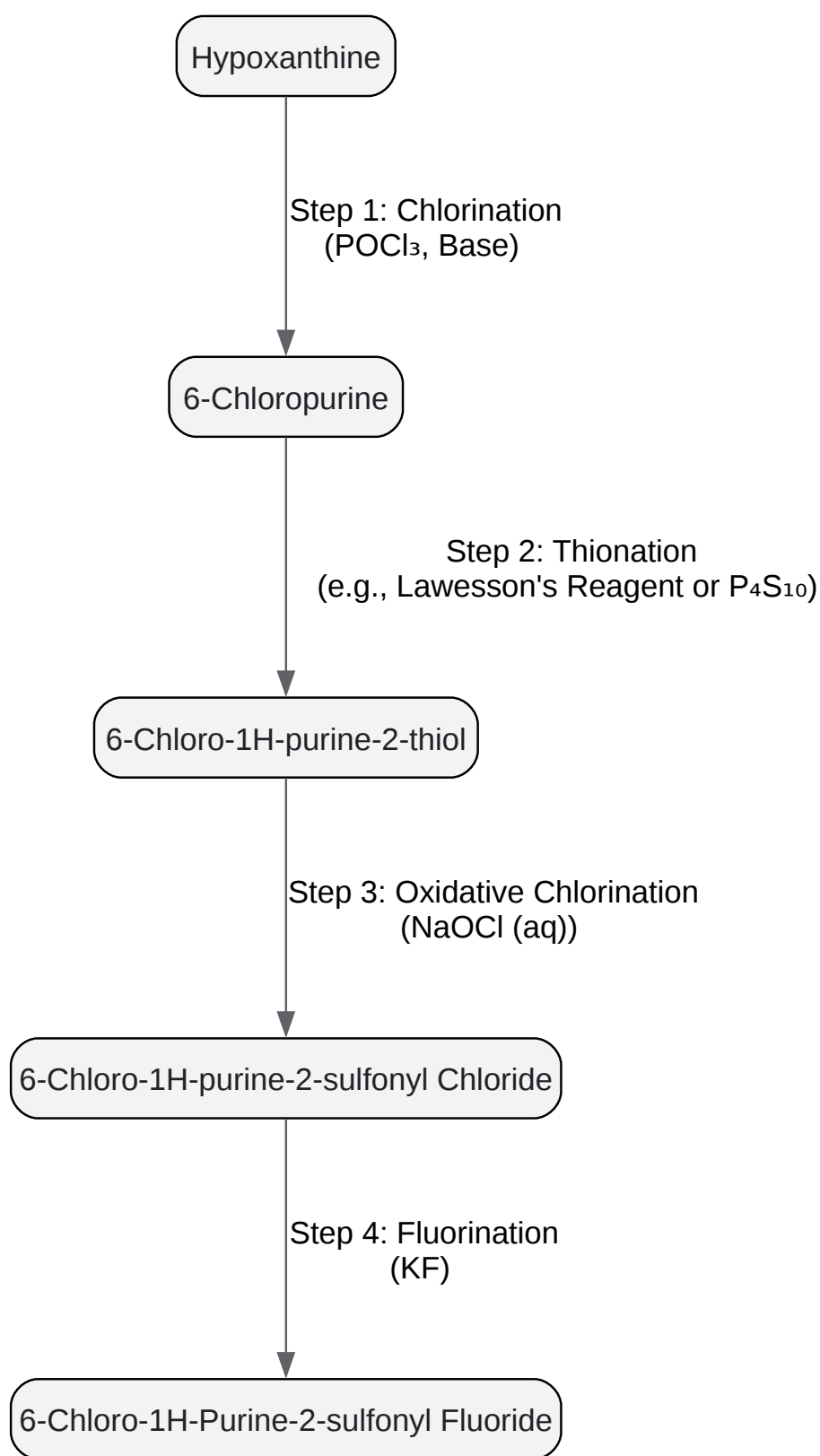
This guide provides the essential knowledge to synthesize and validate this high-value chemical entity.

Synthesis of 6-Chloro-1H-Purine-2-sulfonyl Fluoride

The synthesis of the title compound is a multi-step process that requires careful control of reaction conditions. The proposed pathway begins with hypoxanthine and proceeds through key intermediates: 6-chloropurine, 6-chloro-1H-purine-2-thiol, and 6-chloro-1H-purine-2-sulfonyl chloride.

Synthetic Pathway Overview

The overall synthetic strategy is depicted below. The core logic is to first establish the 6-chloro-purine framework, introduce a sulfur handle at the C2 position, oxidize it to the sulfonyl chloride, and finally perform a halide exchange to yield the desired sulfonyl fluoride.



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Caption: Synthetic route for **6-Chloro-1H-Purine-2-sulfonyl Fluoride**.

Experimental Protocols

Step 1: Synthesis of 6-Chloropurine

- **Rationale:** This foundational step converts the readily available hypoxanthine into the more versatile 6-chloropurine intermediate. The hydroxyl group at the C6 position is replaced with a chlorine atom, which acts as a good leaving group for subsequent nucleophilic substitutions if needed, and modifies the electronic properties of the purine ring for the following steps. The use of phosphoryl chloride (POCl_3) is a standard and effective method for this transformation.^[4] An unreactive base like N,N-dimethylaniline is often used to facilitate the reaction.^[4]
- **Protocol:**
 - Suspend hypoxanthine (1.0 eq) in phosphoryl chloride (10.0 eq).
 - Add N,N-dimethylaniline (1.2 eq) dropwise at 0 °C.
 - Heat the mixture to reflux and maintain for 4-6 hours, monitoring by TLC.
 - Cool the reaction mixture and carefully pour it onto crushed ice with vigorous stirring.
 - Neutralize the solution with a suitable base (e.g., NH_4OH or NaOH) to a pH of approximately 5, causing the product to precipitate.^[4]
 - Filter the precipitate, wash with cold water, and dry under vacuum to yield 6-chloropurine.

Step 2: Synthesis of 6-Chloro-1H-purine-2-thiol

- **Rationale:** Introducing a sulfur atom at the C2 position is crucial for building the sulfonyl fluoride group. While direct lithiation can be an option for some purine derivatives^[8], a thionation reaction on the related 6-chloro-2-hydroxypurine (xanthine derivative) or a direct conversion from 6-chloropurine using a thionating agent like Lawesson's reagent or phosphorus pentasulfide (P_4S_{10}) in a high-boiling solvent like pyridine is a common strategy to install a thiol group. This thiol serves as the precursor for the subsequent oxidation.
- **Protocol:**

- Combine 6-chloropurine (1.0 eq) and phosphorus pentasulfide (P_4S_{10}) (0.5 eq) in anhydrous pyridine.
- Heat the mixture to reflux for 8-12 hours.
- Cool the mixture, pour it into water, and acidify with acetic acid.
- Collect the resulting precipitate by filtration, wash with water, and dry.
- Recrystallize from a suitable solvent (e.g., ethanol/water) to obtain pure 6-chloro-1H-purine-2-thiol.

Step 3: Synthesis of 6-Chloro-1H-purine-2-sulfonyl Chloride

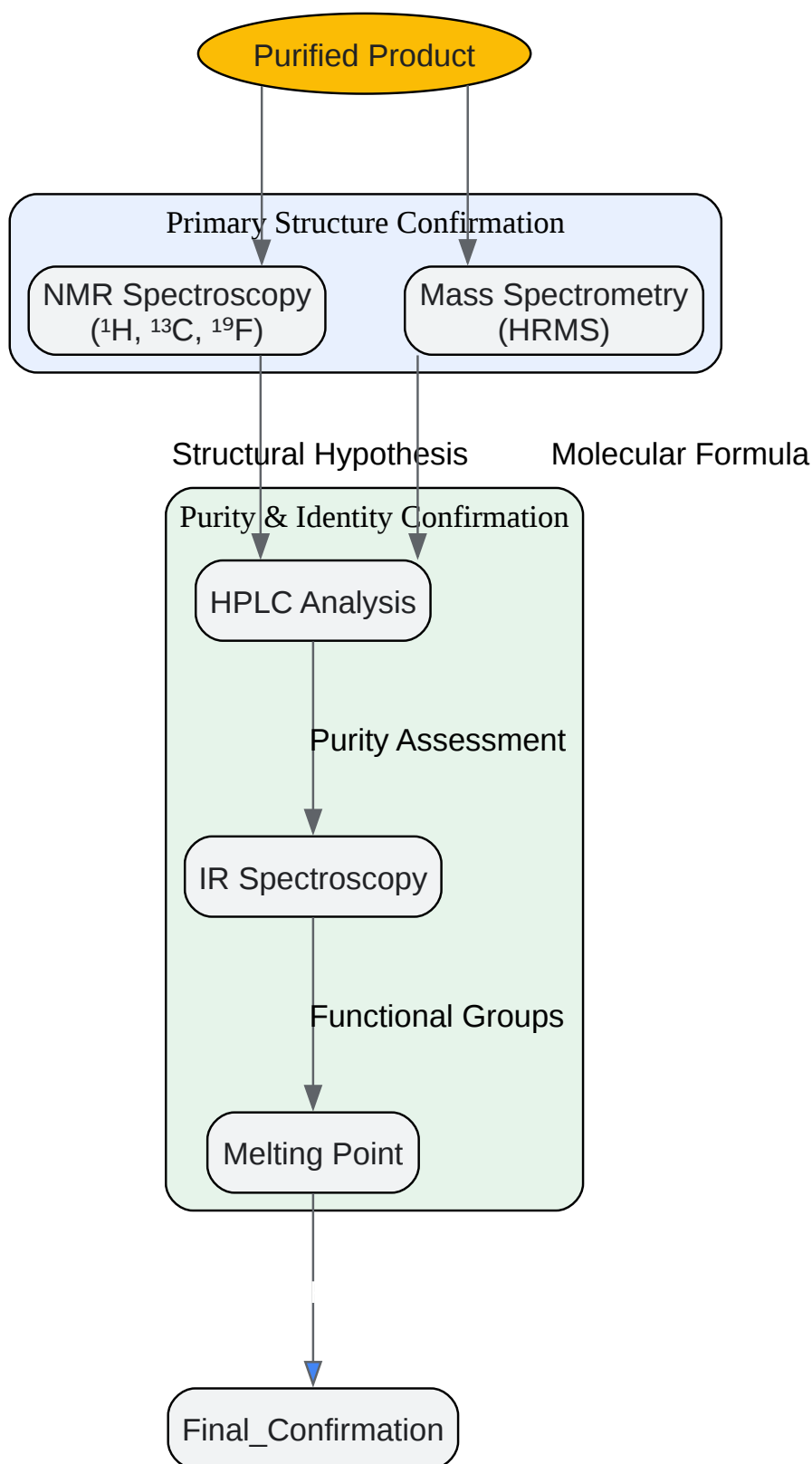
- Rationale: The thiol group is oxidized to the corresponding sulfonyl chloride. This transformation is a critical step that activates the sulfur atom for the final fluorination. A method using aqueous sodium hypochlorite at low temperatures has been shown to be effective for converting heteroaromatic thiols into sulfonyl chlorides, avoiding the use of gaseous chlorine.[9]
- Protocol:
 - Suspend 6-chloro-1H-purine-2-thiol (1.0 eq) in a mixture of acetonitrile and water at -25 °C.
 - Slowly add aqueous sodium hypochlorite (3.3 eq) while maintaining the low temperature.
 - Stir the reaction for 1-2 hours until the starting material is consumed (monitored by TLC).
 - Extract the product into an organic solvent such as ethyl acetate.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude sulfonyl chloride is often used directly in the next step due to its potential instability.

Step 4: Synthesis of **6-Chloro-1H-Purine-2-sulfonyl Fluoride**

- Rationale: The final step involves a nucleophilic halide exchange, replacing the chloride on the sulfonyl group with a fluoride. This is efficiently achieved using a fluoride salt like potassium fluoride (KF). The resulting S-F bond is significantly more stable than the S-Cl bond, making the product easier to handle and purify.[\[10\]](#)
- Protocol:
 - Dissolve the crude 6-chloro-1H-purine-2-sulfonyl chloride (1.0 eq) in a suitable solvent like acetonitrile.
 - Add an excess of spray-dried potassium fluoride (KF) (3.0-5.0 eq). The use of a phase-transfer catalyst (e.g., 18-crown-6) can accelerate the reaction.[\[11\]](#)
 - Stir the mixture at room temperature or with gentle heating (40-60 °C) for 4-8 hours.
 - Filter off the potassium salts and concentrate the filtrate.
 - Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the final product, **6-Chloro-1H-Purine-2-sulfonyl fluoride**.

Characterization and Validation

Confirming the identity and purity of the synthesized **6-Chloro-1H-Purine-2-sulfonyl fluoride** is paramount. A combination of spectroscopic and chromatographic techniques provides a self-validating system of analysis.



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Caption: Workflow for the analytical characterization of the final product.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure elucidation. For this molecule, ^1H , ^{13}C , and ^{19}F NMR spectra are essential.

Data Type	Expected Observations	Rationale
^1H NMR	A sharp singlet in the aromatic region (δ 8.0-9.0 ppm) for the C8-H. A broad singlet for the N1-H, which may be exchangeable with D_2O .	The purine C8 proton is characteristic. The position of the N-H proton can vary and depends on the solvent and concentration.
^{13}C NMR	Signals for the five carbon atoms of the purine ring. The C2 and C6 carbons, being attached to electronegative groups, will be significantly downfield. Expect C-F coupling for the C2 carbon. [12]	Chemical shifts are diagnostic of the electronic environment of each carbon atom. J-coupling with ^{19}F provides direct evidence for the C-S-F connectivity.
^{19}F NMR	A sharp singlet.	This directly confirms the presence of the sulfonyl fluoride group. The chemical shift will be characteristic of an aromatic sulfonyl fluoride. [13]

Detailed 2D NMR experiments like HMBC and HSQC can be used to definitively assign all proton and carbon signals.[\[12\]](#)

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) is used to confirm the elemental composition.

- Expected M/Z: The calculated exact mass for $\text{C}_5\text{H}_2\text{ClFN}_4\text{O}_2\text{S}$.

- **Isotope Pattern:** A characteristic isotopic pattern for the presence of one chlorine atom (M and M+2 peaks in an approximate 3:1 ratio) should be clearly visible, providing strong evidence for the compound's identity.

Infrared (IR) Spectroscopy

IR spectroscopy helps to confirm the presence of key functional groups.

- **Expected Absorption Bands:**
 - $\sim 1400\text{-}1450\text{ cm}^{-1}$ and $\sim 1200\text{-}1240\text{ cm}^{-1}$: Strong, characteristic asymmetric and symmetric stretching vibrations for the S=O bonds of the sulfonyl group.
 - $\sim 3100\text{-}3300\text{ cm}^{-1}$: N-H stretching vibration.
 - $\sim 1500\text{-}1600\text{ cm}^{-1}$: C=C and C=N stretching vibrations of the purine ring.

Purity and Physical Properties

- **High-Performance Liquid Chromatography (HPLC):** Purity should be assessed using reverse-phase HPLC. The final product should ideally show a single major peak (>95% purity).
- **Melting Point:** A sharp melting point range is indicative of a pure crystalline solid.

Conclusion

This guide outlines a comprehensive and scientifically grounded approach to the synthesis and characterization of **6-Chloro-1H-Purine-2-sulfonyl fluoride**. By following the detailed protocols and analytical workflows, researchers in drug discovery and chemical biology can reliably produce and validate this versatile chemical tool. The strategic combination of the purine scaffold with the sulfonyl fluoride warhead offers significant opportunities for the development of next-generation covalent probes and targeted therapeutics, enabling deeper investigation into complex biological systems.

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